

# Ethylenediamine sulfate chemical structure and properties

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## Compound of Interest

Compound Name: *Ethylenediamine sulfate*

Cat. No.: *B1220251*

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## An In-depth Technical Guide to Ethylenediamine Sulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **ethylenediamine sulfate**. The information is curated for professionals in research and development, with a focus on delivering precise, quantitative data and detailed experimental methodologies.

## Chemical Identity and Structure

**Ethylenediamine sulfate** is an organic compound formed from the salt of ethylenediamine and sulfuric acid.<sup>[1]</sup> It typically appears as a white to off-white crystalline powder.<sup>[1]</sup>

Chemical Structure:

The structure consists of the ethylenediammonium cation ( $[\text{H}_3\text{N}(\text{CH}_2)_2\text{NH}_3]^2+$ ) and the sulfate anion ( $\text{SO}_4^{2-}$ ).

Identifier	Value
CAS Number	22029-36-3 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	ethane-1,2-diamine;sulfuric acid <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>2</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub> S <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	158.18 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
SMILES	C(CN)N.OS(=O)(=O)O <a href="#">[1]</a> <a href="#">[2]</a>
InChI	InChI=1S/C2H8N2.H2O4S/c3-1-2-4;1-5(2,3)4/h1-4H2;(H2,1,2,3,4) <a href="#">[1]</a> <a href="#">[2]</a>
InChI Key	BNZCDZDLTIHJAC-UHFFFAOYSA-N <a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	Ethylenediammonium sulfate, Ethylenediamine monosulfate, 1,2-Ethanediamine, sulfate (1:1) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Physicochemical Properties

**Ethylenediamine sulfate** is known for its high solubility in water and its hygroscopic nature, meaning it readily absorbs moisture from the air.[\[1\]](#)

Property	Value
Appearance	White to almost white crystalline powder <a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	225-228°C <a href="#">[3]</a> <a href="#">[6]</a>
Water Solubility	High, almost transparent in solution <a href="#">[1]</a> <a href="#">[3]</a>
Storage Temperature	Store below +30°C <a href="#">[3]</a> <a href="#">[6]</a>

## Experimental Protocols

### Laboratory-Scale Synthesis

The primary method for synthesizing **ethylenediamine sulfate** is through the acid-base neutralization of ethylenediamine with sulfuric acid.[\[1\]](#) This reaction is highly exothermic and

requires careful temperature control.[1][7]

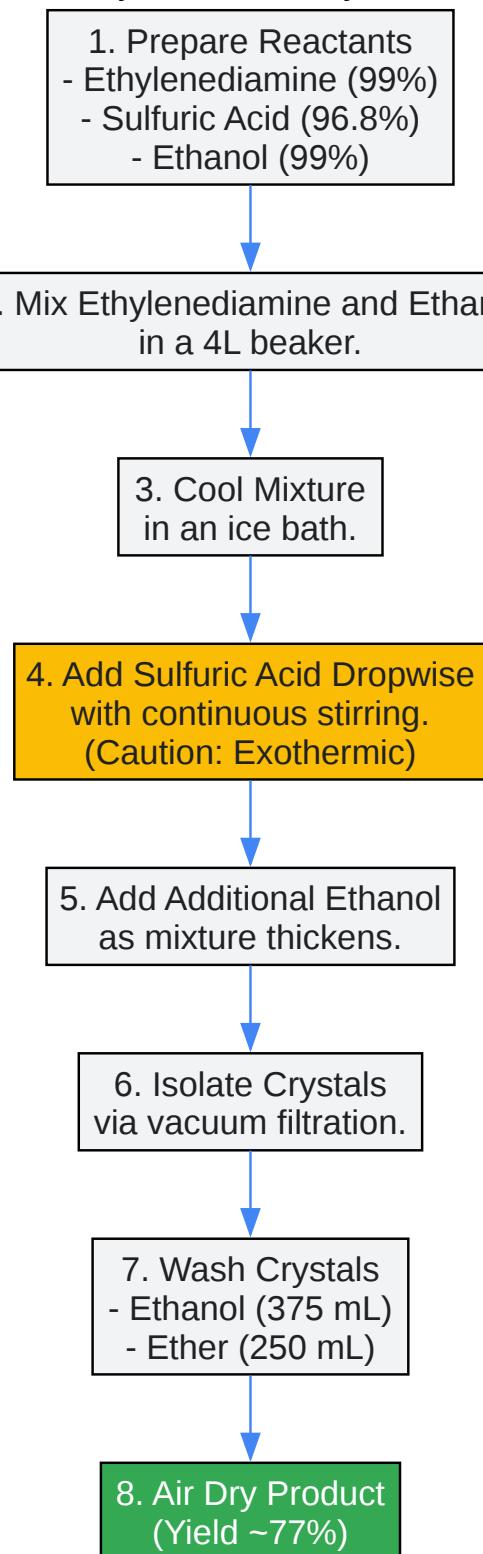
Reactants:

- Ethylenediamine (99%)[1][7]
- Concentrated Sulfuric Acid (96.8%)[1][7]
- Ethanol (99%)[7]
- Diethyl Ether[7]

Procedure:

- In a 4-liter beaker, slowly add 178 mL (2.66 moles) of ethylenediamine and 750 mL of ethanol.[7]
- Cool the beaker in an ice bath.[7]
- With continuous stirring, add 145 mL (2.64 moles) of concentrated sulfuric acid dropwise. Caution: The reaction is highly exothermic; maintain slow addition and ice cooling to control the temperature.[1][7]
- As the product forms and the mixture becomes viscous, add additional ethanol (2 x 250 mL). [7]
- Isolate the resulting ethylenediammonium sulfate crystals by vacuum filtration.[7]
- Wash the crystals with 375 mL of ethanol and then with 250 mL of ether.[7]
- Air-dry the final product. The expected yield is approximately 77%. [7]

## Workflow for the Synthesis of Ethylenediamine Sulfate

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## Synthesis Workflow

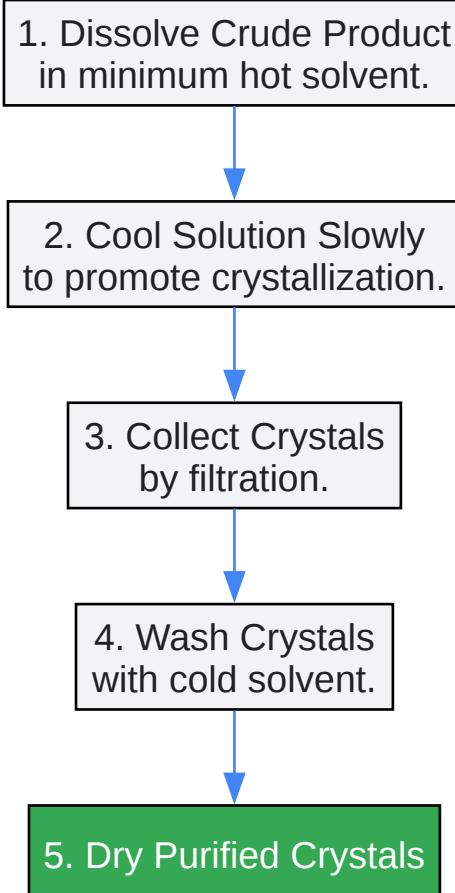
## Purification by Recrystallization

To achieve higher purity (98.0-99.0%), single recrystallization is a common technique.[\[1\]](#)

Procedure:

- Dissolve the crude **ethylenediamine sulfate** in a minimum amount of a hot solvent (e.g., water).
- Allow the solution to cool slowly and undisturbed.
- As the solution cools, the solubility of the compound decreases, leading to the formation of pure crystals. Impurities tend to remain in the solution.
- Collect the purified crystals by filtration.
- Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- Dry the crystals to remove any residual solvent.

## General Workflow for Purification by Recrystallization

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## Purification Workflow

## Analytical Data

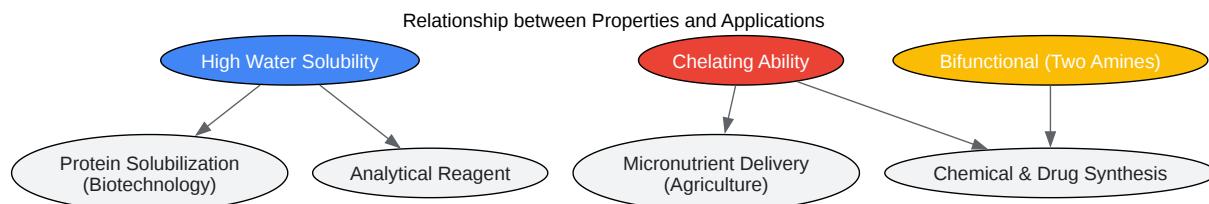
A variety of analytical techniques are employed to confirm the structure and purity of **ethylenediamine sulfate**.

Analytical Method	Key Observations
<sup>1</sup> H NMR	In D <sub>2</sub> O, a characteristic signal is observed around 3.41 ppm, corresponding to the methylene protons.[8]
Infrared (IR) Spectroscopy	The IR spectrum shows characteristic absorption bands for the N-H stretching of the protonated primary amine groups in the 3200-3500 cm <sup>-1</sup> region.[1]
Purity Assessment	Quality control parameters include loss on drying ( $\leq 2.0\%$ ), heavy metals ( $\leq 10$ ppm), and water content ( $\leq 1.0\%$ ).[1]

## Applications in Research and Development

Ethylenediamine sulfate's unique properties make it a versatile compound in various fields.[1] Its bifunctional nature, with two amine groups, allows it to readily form derivatives and heterocycles.[9]

- Chemical Synthesis: It serves as a precursor for a wide range of chemicals and pharmaceuticals.[1]
- Chelating Agent: The ethylenediamine moiety is a well-known chelating agent, capable of binding to metal ions. This property is utilized in agriculture for micronutrient delivery in fertilizers and has been explored for influencing the bioavailability of metal ions in biological systems.[1]
- Biotechnology: Due to its high water solubility, it is used in processes for protein solubilization.[1]
- Laboratory Reagent: It is utilized in analytical chemistry for titrations.[1]
- Drug Development: The ethylenediamine structure is a key component in numerous bioactive compounds and drugs, including some antihistamines and the bronchodilator aminophylline.[9] Ethylenediamine dihydrochloride, a related salt, is used as an intermediate in the synthesis of various drugs.[10]



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### Properties and Applications

## Safety and Handling

### Hazard Identification:

- Acute Toxicity: Toxic in contact with skin.[2]
- Skin Irritation: Causes skin irritation.[2]

It is essential to handle **ethylenediamine sulfate** with appropriate personal protective equipment, including gloves and safety glasses, in a well-ventilated area.

## Conclusion

**Ethylenediamine sulfate** is a fundamentally important chemical with a well-defined structure and a versatile range of properties. Its utility as a precursor in synthesis, a chelating agent, and a laboratory reagent underscores its significance in both industrial and research settings. The straightforward synthesis and purification protocols make it an accessible compound for various applications, including the development of novel pharmaceutical agents. A thorough understanding of its chemical and physical properties is crucial for its effective and safe utilization.

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